

4-Chlorobenzotrifluoride (CAS 98-56-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Chlorobenzotrifluoride

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An In-depth Examination of a Versatile Chemical Intermediate and High-Performance Solvent for Researchers, Scientists, and Drug Development Professionals.

Introduction

4-Chlorobenzotrifluoride, also known as parachlorobenzotrifluoride (PCBTF), is an organofluorine compound with the molecular formula C₇H₄ClF₃.^[1] This colorless liquid, characterized by a distinct aromatic odor, has been a commercially produced chemical since the 1960s.^[1] Initially recognized for its role as a key intermediate in the synthesis of dyes, pesticides, and pharmaceuticals, its applications have expanded significantly.^{[2][3]} Today, **4-Chlorobenzotrifluoride** is also highly valued as a versatile and environmentally conscious solvent, finding use in a wide array of industrial and research settings.^{[3][4]} Its unique combination of a trifluoromethyl group and a chlorine atom on a benzene ring imparts a balance of stability, reactivity, and solvency, making it a focal point of interest in modern chemical manufacturing.^{[3][5]}

Physicochemical Properties: A Foundation for Application

The utility of **4-Chlorobenzotrifluoride** in diverse applications stems from its distinct set of physical and chemical properties. It is a colorless, highly flammable liquid that is insoluble in water but soluble in common organic solvents like benzene, toluene, ethanol, and ether.^{[2][6]} Its stability is a key attribute; it is not prone to hydrolysis or dehydrochlorination. However, it is

sensitive to heat and light and can react vigorously with strong oxidizing agents and bases.[2]
[7]

Property	Value
CAS Number	98-56-6[1]
Molecular Formula	C ₇ H ₄ ClF ₃ [1]
Molecular Weight	180.55 g/mol [1]
Appearance	Colorless liquid[1]
Odor	Aromatic[1]
Density	1.33-1.35 g/mL at 22-25 °C[1][8]
Melting Point	-36 °C to -32.8 °C[1][2]
Boiling Point	136-139.3 °C[1][2]
Flash Point	43-47 °C[2][8]
Vapor Pressure	5.3 mmHg at 20 °C[1]
Solubility in Water	29 mg/L[1]
log P (Octanol/Water)	3.7[1][9]
Refractive Index (n _{20/D})	1.446[2]

These properties, particularly its low water solubility, high density, and moderate boiling point, are critical in determining its behavior as a solvent and a reaction medium.

Synthesis and Manufacturing

The commercial production of **4-Chlorobenzotrifluoride** has evolved to optimize yield and purity. A prevalent method involves the trifluoromethylation of chlorobenzene.[1] Another common industrial synthesis route is the chlorination-fluorination of p-chlorotoluene.[6]

Representative Synthesis Workflow: Chlorination-Fluorination of p-Chlorotoluene

This two-step process is a cornerstone of industrial production. The causality behind this choice lies in the relative availability of the starting material, p-chlorotoluene, and the efficiency of the halogen exchange reaction.

Caption: A simplified workflow for the synthesis of **4-Chlorobenzotrifluoride**.

Detailed Protocol: Chlorination of p-Chlorotoluene

- Reaction Setup: Charge a suitable reaction vessel with p-chlorotoluene.[6]
- Initiation: Heat the p-chlorotoluene to approximately 120°C.[6]
- Chlorination: Introduce chlorine gas slowly into the heated p-chlorotoluene. An initiator, such as a radical initiator, is typically added to facilitate the reaction.[6][10] The reaction temperature is carefully controlled, for instance, between 110-112°C.[6]
- Monitoring: The progress of the chlorination is monitored by measuring the specific gravity of the reaction mixture. The introduction of chlorine is stopped when the desired specific gravity is reached, indicating the formation of p-chlorobenzotrichloride.[6]
- Intermediate Isolation: The resulting p-chlorobenzotrichloride is then carried forward to the next step.

Detailed Protocol: Fluorination of p-Chlorobenzotrichloride

- Reaction Setup: The p-chlorobenzotrichloride is transferred to a high-pressure reactor.[6]
- Fluorination: Anhydrous hydrogen fluoride is introduced into the reactor. The reaction is carried out under pressure (e.g., 1.5 MPa) with stirring.[6]
- Product Formation: The chlorine atoms on the trichloromethyl group are replaced by fluorine atoms to yield **4-Chlorobenzotrifluoride**.[6]
- Purification: The crude product is then subjected to a series of purification steps, including washing with water and alkali, followed by vacuum distillation to obtain the final high-purity product.[6]

Improvements to this process focus on enhancing reaction yield and minimizing byproducts by purifying the starting materials to remove interfering substances like iron ions and water.^[6]

Key Applications in Research and Industry

The dual functionality of **4-Chlorobenzotrifluoride** as a chemical intermediate and a solvent drives its widespread use.

As a Chemical Intermediate

4-Chlorobenzotrifluoride is a critical building block in the synthesis of a variety of commercially important chemicals.^[3]

- Agrochemicals: It is a precursor to several herbicides and insecticides.^{[1][3]} For example, the nitration of **4-Chlorobenzotrifluoride** yields 4-chloro-3,5-dinitrobenzotrifluoride, an intermediate in the production of herbicides like trifluralin.^[1] It is also used in the synthesis of the insecticide fluvalinate.^[1]
- Pharmaceuticals: In the pharmaceutical industry, it serves as a vital intermediate for the synthesis of active pharmaceutical ingredients (APIs) and other complex organic molecules.^{[3][5]}
- Dyes and Pigments: It is also used in the manufacturing of various dyes and pigments.^{[2][5]}

As a High-Performance Solvent

4-Chlorobenzotrifluoride has gained prominence as an environmentally friendly solvent alternative to more hazardous options like xylene and other aromatic hydrocarbons.^{[2][3]}

- Paints and Coatings: It is widely used as a solvent in the formulation of paints, coatings, adhesives, and sealants.^[3] Its low polarity and hydrophobic nature contribute to its effectiveness in these applications.^[3]
- Printing Inks: Its high capacity to dissolve inks makes it a valuable solvent in the printing industry.^[2] It can often dissolve inks more rapidly than solvents like toluene.^[11]
- Cleaning and Degreasing: It is used as a solvent for cleaning and degreasing purposes.^[2]

- VOC-Exempt Status: A significant advantage of **4-Chlorobenzotrifluoride** is its classification as a volatile organic compound (VOC)-exempt solvent by the U.S. Environmental Protection Agency (EPA).[3][4] This makes it an attractive choice for industries seeking to reduce their environmental impact and comply with air quality regulations.[3]

Reactivity and Chemical Transformations

The chemical behavior of **4-Chlorobenzotrifluoride** is dictated by the interplay of the electron-withdrawing trifluoromethyl group and the deactivating, ortho-para directing chlorine atom. This substitution pattern influences its reactivity in electrophilic aromatic substitution reactions. For instance, nitration, a key step in the synthesis of certain herbicides, occurs at the positions ortho to the trifluoromethyl group and meta to the chlorine atom.[1]

The compound is stable under normal conditions but can undergo decomposition at high temperatures, producing toxic and corrosive gases such as hydrogen chloride, hydrogen fluoride, carbon monoxide, and carbon dioxide.[9][12] It is incompatible with strong oxidizing agents, strong bases, and sodium dimethyl sulfonate.[2]

Safety, Handling, and Toxicology

As with any chemical, proper handling and awareness of the potential hazards of **4-Chlorobenzotrifluoride** are paramount.

Health Hazards

- Irritation: It is known to cause skin, eye, and respiratory irritation.[9][13]
- Allergic Reactions: May cause an allergic skin reaction.[9][12]
- Systemic Effects: Exposure can lead to central nervous system depression.[13] Target organs for toxicity include the central nervous system, kidneys, and liver.[1]
- Carcinogenicity: While some sources indicate it is suspected of causing cancer, the International Agency for Research on Cancer (IARC) has not classified it as a probable, possible, or confirmed human carcinogen at levels greater than or equal to 0.1%.[14][15] The U.S. EPA has assigned it to Group D, not classifiable as to human carcinogenicity, due to a lack of data.[16]

Safety and Handling Protocols

- Ventilation: Use only in well-ventilated areas or outdoors.[9]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[9]
- Fire Safety: Keep away from heat, sparks, open flames, and hot surfaces.[9] It is a flammable liquid and its vapors can form explosive mixtures with air.[7][9] Use explosion-proof electrical and non-sparking tools.[9] Ground and bond containers and receiving equipment to prevent static discharge.[9]
- Storage: Store in a cool, well-ventilated place with the container tightly closed.[9] Store locked up.[9]
- Spill Response: In case of a spill, prevent it from entering drains and watercourses.[9] Collect spillage.[9]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[9]
 - Skin: Take off immediately all contaminated clothing. Rinse skin with water or a shower. If skin irritation or a rash occurs, get medical advice.[9]
 - Inhalation: Remove the victim to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[9]

Analytical Characterization

The identity and purity of **4-Chlorobenzotrifluoride** are confirmed using a suite of analytical techniques.

Quality Control and Analysis Workflow

A typical workflow for the quality control of **4-Chlorobenzotrifluoride** involves a combination of chromatographic and spectroscopic methods to ensure it meets the required purity standards

for its intended application.

Caption: A generalized quality control workflow for **4-Chlorobenzotrifluoride**.

Spectroscopic Data

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum provides information about the hydrogen atoms on the aromatic ring.[17][18]
 - ^{13}C NMR: The carbon-13 NMR spectrum reveals the chemical environments of the carbon atoms in the molecule.[19]
- Infrared (IR) Spectroscopy: The IR spectrum shows characteristic absorption bands corresponding to the various functional groups present in the molecule, such as C-H, C-F, C-Cl, and aromatic C=C bonds.[20]
- Mass Spectrometry (MS): Mass spectrometry provides the molecular weight of the compound and information about its fragmentation pattern, which aids in structural elucidation.[20]

Conclusion

4-Chlorobenzotrifluoride is a chemical of significant industrial and scientific importance. Its journey from a specialized intermediate to a widely used, environmentally conscious solvent highlights the ongoing evolution of the chemical industry. For researchers, scientists, and drug development professionals, a thorough understanding of its properties, synthesis, applications, and safety is crucial for leveraging its full potential in innovation and development. As industries continue to prioritize performance, safety, and sustainability, the role of versatile and high-performing chemicals like **4-Chlorobenzotrifluoride** is set to expand further.

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